

# An In-depth Technical Guide to Crotonamide: Chemical Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: Crotonamide

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This technical guide provides a comprehensive overview of **crotonamide**, a valuable intermediate in organic synthesis. The document details its chemical identity, physicochemical properties, and a standard laboratory-scale synthesis protocol. The information is intended to support research and development activities in medicinal chemistry, materials science, and chemical manufacturing.

## Chemical Identity and Structure

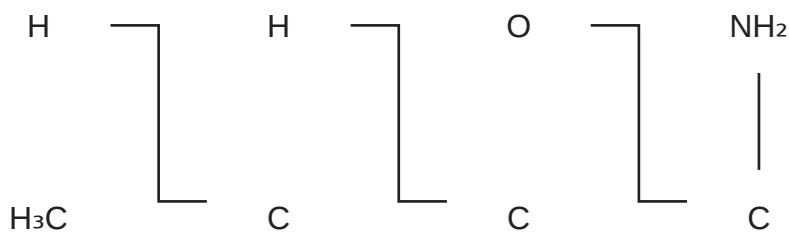
**Crotonamide** is an unsaturated amide derived from crotonic acid.<sup>[1]</sup> Its chemical structure is characterized by a four-carbon chain containing a carbon-carbon double bond in the trans- or (E)-configuration and a terminal amide functional group.

IUPAC Name: (E)-but-2-enamide<sup>[1][2]</sup>

Synonyms: trans-**Crotonamide**, (E)-2-Butenamide, trans-2-Butenoic acid amide<sup>[2][3][4]</sup>

Chemical Formula: C<sub>4</sub>H<sub>7</sub>NO<sup>[1][3]</sup>

Molecular Weight: 85.10 g/mol <sup>[1]</sup>



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Caption: 2D chemical structure of (E)-crotonamide.

## Physicochemical Properties

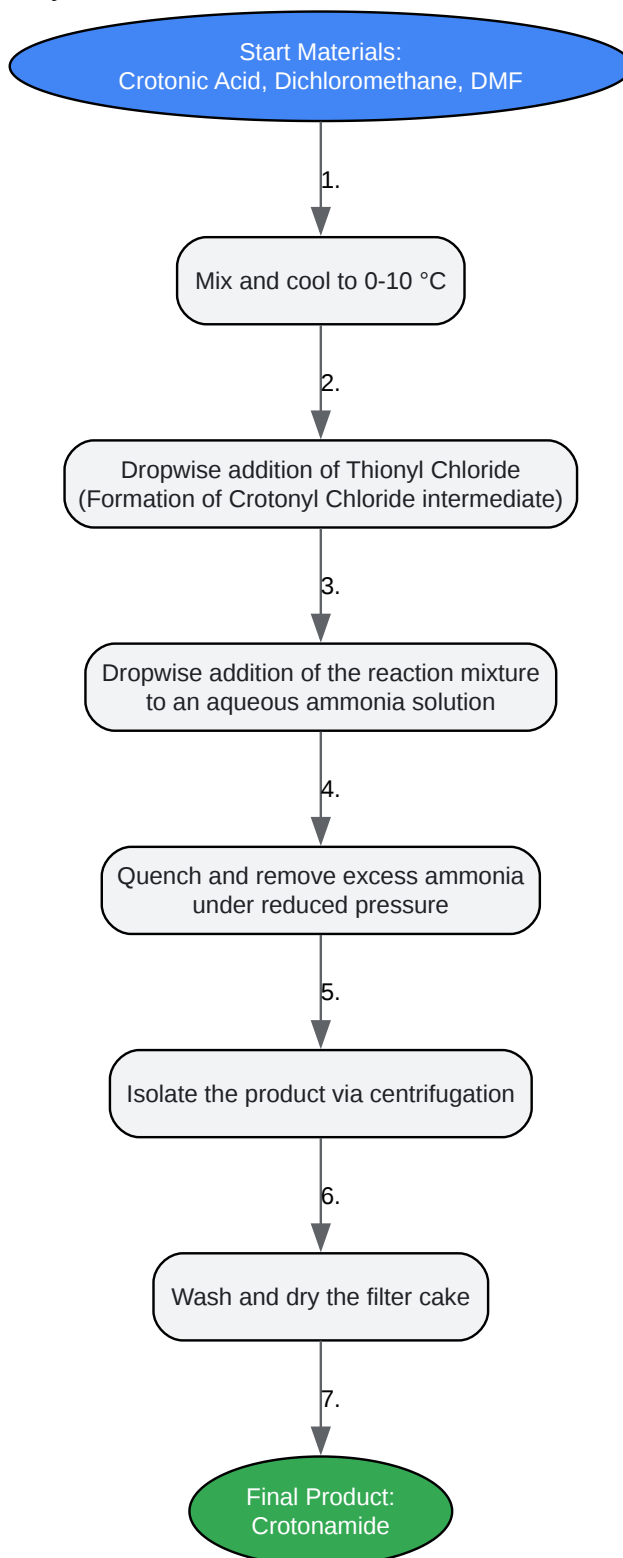
The following table summarizes the key quantitative data for **crotonamide**.

Property	Value	Reference(s)
CAS Number	625-37-6	[1][3]
Appearance	White to light yellow solid/powder	[1][5]
Melting Point	158-162 °C	[1]
Boiling Point	218.7 °C at 760 mmHg	[4]
Density	0.956 g/cm <sup>3</sup>	[4]
Flash Point	86 °C	[4]
Vapor Pressure	0.124 mmHg at 25 °C	[4]
Solubility	Slightly soluble in water; soluble in ethanol, methanol, and benzene	[1]

## Synthesis of Crotonamide

**Crotonamide** can be synthesized through the reaction of crotonic acid with an aminating agent. A common laboratory preparation involves the conversion of crotonic acid to its acyl chloride, followed by amidation with ammonia. A one-pot synthesis method is detailed below.

## Synthesis of Crotonamide from Crotonic Acid

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## References

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